

sodium anthranilate in nonribosomal peptide synthesis

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Sodium anthranilate

CAS No.: 552-37-4

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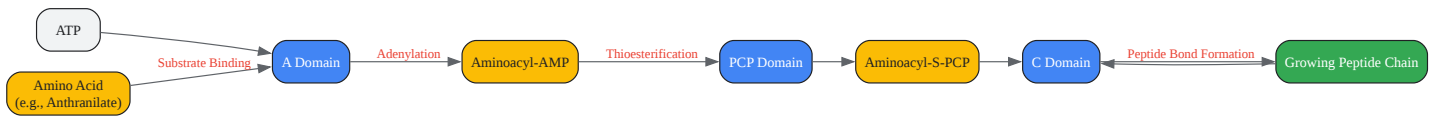
A Primer on Nonribosomal Peptide Synthetases (NRPSs)

To provide context for future experimental work, here is a summary of the NRPS machinery that would be involved in activating and incorporating a substrate like anthranilate.

Core Domains of a Typical NRPS Module A minimal NRPS module, responsible for incorporating a single amino acid into the growing peptide chain, consists of three core domains [1] [2] [3]:

Domain	Function in NRPS Biosynthesis
Adenylation (A) Domain	Recognizes and activates a specific amino acid substrate using ATP, forming an aminoacyl-AMP intermediate [1] [3].
Peptidyl Carrier Protein (PCP) Domain	Carries the activated substrate on a phosphopantetheine arm, shuttling it between catalytic sites [1] [3].
Condensation (C) Domain	Catalyzes the formation of a peptide bond between the growing chain and the new amino acid [1] [2].

The NRPS Biosynthetic Pathway The following diagram illustrates the collaborative function of these domains in the NRPS assembly line.



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Research Gaps and How to Address Them

Based on the search results, the specific application of **sodium anthranilate** in NRPS experiments is not documented in the available literature. The research primarily focuses on two areas:

- The general biochemistry of NRPSs and their domains [1] [3] [4].
- The role of **anthranilate** as a core metabolic intermediate in primary and secondary metabolism. For instance, it is a known precursor in the biosynthesis of the *Pseudomonas* Quinolone Signal (PQS) [5] [6] and the amino acid tryptophan [7] [8].

To design your own protocols, you may need to consult highly specialized research papers or conduct pilot studies. Here are some suggestions:

- **Investigate Related Natural Products:** Look into the biosynthesis of known nonribosomal peptides that incorporate anthranilate or similar aromatic amino acids. The research on siderophores like enterobactin, which uses 2,3-dihydroxybenzoate, might provide a useful starting point [5].
- **Focus on the A Domain:** The key to success would be identifying an NRPS Adenylation (A) domain that recognizes and activates anthranilate. The "nonribosomal specificity code" describes the key residues in the A domain's active site that determine substrate specificity [1] [3].
- **Consider Cell-Free Synthesis:** For prototyping and producing NRPS-derived peptides, especially with non-canonical amino acids, **cell-free protein synthesis (CFPS)** is an emerging and powerful technology. It allows for rapid expression of NRPS genes and bypasses issues like host toxicity [9].

I hope this structured overview, outlining both the foundational knowledge and the identified research gaps, provides a valuable starting point for your work.

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To cite this document: Smolecule. [sodium anthranilate in nonribosomal peptide synthesis].

Smolecule, [2026]. [Online PDF]. Available at:

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